

Spectroscopic Data for 2,3-Dimethylphenyl Isocyanate: An In-Depth Technical Guide

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Compound of Interest

Compound Name: 2,3-Dimethylphenyl isocyanate

CAS No.: 1591-99-7

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This technical guide provides a comprehensive overview of the spectroscopic data for **2,3-Dimethylphenyl isocyanate** (C₉H₉NO), a key intermediate in the synthesis of various fine chemicals and pharmaceuticals. An in-depth analysis of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data is presented, offering valuable insights for researchers, scientists, and professionals in drug development. This guide emphasizes the practical application and interpretation of spectroscopic data to confirm molecular structure and purity.

Introduction

2,3-Dimethylphenyl isocyanate, with a molecular weight of 147.17 g/mol, is an aromatic isocyanate featuring a phenyl ring substituted with two methyl groups at positions 2 and 3, and an isocyanate functional group at position 1.^{[1][2]} The precise characterization of this compound is critical for its application in complex organic synthesis, where its purity and structural integrity directly impact reaction outcomes and product quality. Spectroscopic techniques are indispensable tools for this purpose, each providing a unique piece of the structural puzzle.

Molecular Structure

The structural formula of **2,3-Dimethylphenyl isocyanate** is presented below. The strategic placement of the methyl and isocyanate groups on the aromatic ring dictates the unique spectroscopic signature of the molecule.

Caption: 2D structure of **2,3-Dimethylphenyl isocyanate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

While experimental ^1H and ^{13}C NMR data for **2,3-Dimethylphenyl isocyanate** are not readily available in public spectral databases, we can predict the expected spectral features based on the known chemical shifts of similar aromatic compounds and the electronic effects of the substituents.

Predicted ^1H NMR Spectrum

The proton NMR spectrum is expected to show distinct signals for the aromatic protons and the methyl protons.

- **Aromatic Protons (δ 7.0-7.5 ppm):** The three protons on the phenyl ring are in different chemical environments and are expected to appear as a complex multiplet in the aromatic region. The electron-withdrawing isocyanate group will deshield these protons, shifting them downfield.
- **Methyl Protons (δ 2.2-2.4 ppm):** The two methyl groups are in slightly different environments (ortho and meta to the isocyanate group) and may appear as two distinct singlets, or a single slightly broadened singlet, in the upfield region.

Predicted ^{13}C NMR Spectrum

The carbon-13 NMR spectrum will provide information on all nine carbon atoms in the molecule.

- **Isocyanate Carbon (δ ~125-135 ppm):** The carbon of the $-\text{N}=\text{C}=\text{O}$ group typically appears in this region.

- **Aromatic Carbons (δ ~120-140 ppm):** The six carbons of the phenyl ring will give rise to six distinct signals, with their chemical shifts influenced by the attached substituents. The carbons bearing the isocyanate and methyl groups will be quaternary and thus show weaker signals.
- **Methyl Carbons (δ ~15-25 ppm):** The two methyl carbons are expected to resonate in the aliphatic region.

Experimental Protocol for NMR Spectroscopy

The following is a standard protocol for acquiring NMR spectra of liquid samples.

- **Sample Preparation:**
 - Accurately weigh approximately 10-20 mg of **2,3-Dimethylphenyl isocyanate**.
 - Dissolve the sample in approximately 0.6-0.7 mL of a deuterated solvent (e.g., CDCl_3 , DMSO-d_6) in a clean, dry vial.^[3]
 - Ensure the sample is fully dissolved. If solid particles are present, filter the solution through a small plug of glass wool in a Pasteur pipette into a clean NMR tube.
- **NMR Tube Filling:**
 - Transfer the solution to a standard 5 mm NMR tube. The final volume should be sufficient to cover the detection region of the NMR probe (typically a height of 4-5 cm).
- **Data Acquisition:**
 - Insert the NMR tube into the spectrometer.
 - Lock the spectrometer on the deuterium signal of the solvent.
 - Shim the magnetic field to achieve optimal homogeneity.
 - Acquire the ^1H and ^{13}C NMR spectra using standard pulse sequences.

Caption: General workflow for NMR sample preparation and data acquisition.

Infrared (IR) Spectroscopy

The IR spectrum of **2,3-Dimethylphenyl isocyanate** is characterized by a very strong and sharp absorption band due to the isocyanate group, along with other bands corresponding to the aromatic ring and methyl groups. The NIST WebBook provides a gas-phase IR spectrum for this compound.^[4]

Wavenumber (cm ⁻¹)	Intensity	Assignment
~2270	Very Strong, Sharp	Asymmetric stretch of the -N=C=O group
~3050-3000	Medium	Aromatic C-H stretch
~2950-2850	Medium	Aliphatic C-H stretch (methyl groups)
~1600, ~1470	Medium-Strong	Aromatic C=C ring stretching
~1450	Medium	Asymmetric C-H bend of methyl groups
~1380	Medium	Symmetric C-H bend of methyl groups

Table 1: Key IR absorption bands for 2,3-Dimethylphenyl isocyanate.

The most diagnostic peak in the IR spectrum is the intense absorption around 2270 cm⁻¹, which is a hallmark of the isocyanate functional group.^[5] This peak's presence and sharpness are strong indicators of the compound's identity and purity.

Experimental Protocol for ATR-FTIR Spectroscopy

Attenuated Total Reflectance (ATR) is a convenient technique for obtaining IR spectra of liquid samples.

- Instrument Preparation:

- Ensure the ATR crystal is clean. Record a background spectrum of the clean, empty crystal.
- Sample Application:
 - Place a small drop of **2,3-Dimethylphenyl isocyanate** directly onto the ATR crystal.
- Data Acquisition:
 - Acquire the IR spectrum. Typically, multiple scans are co-added to improve the signal-to-noise ratio.
- Cleaning:
 - Thoroughly clean the ATR crystal with an appropriate solvent (e.g., isopropanol or acetone) and a soft tissue.

Caption: Workflow for acquiring an ATR-FTIR spectrum.

Mass Spectrometry (MS)

Electron Ionization Mass Spectrometry (EI-MS) of **2,3-Dimethylphenyl isocyanate** provides valuable information about its molecular weight and fragmentation pattern, which aids in structural elucidation.

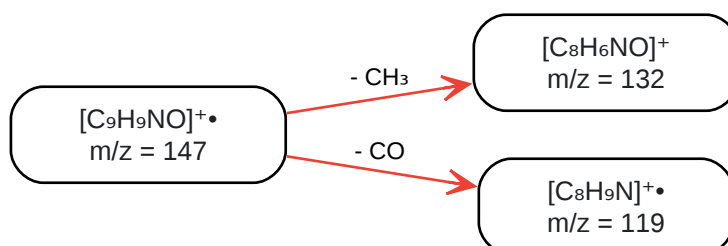
m/z	Proposed Fragment
147	$[M]^+\bullet$ (Molecular Ion)
132	$[M - CH_3]^+$
119	$[M - CO]^+\bullet$ or $[M - NCO + H]^+$

Table 2: Major fragments observed in the mass spectrum of 2,3-Dimethylphenyl isocyanate.[\[2\]](#)

The molecular ion peak at m/z 147 confirms the molecular weight of the compound. The fragmentation pattern is consistent with the structure, showing the loss of a methyl group (m/z

132) and a fragment at m/z 119, which could arise from the loss of carbon monoxide or a more complex rearrangement.

Proposed Fragmentation Pathway



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Caption: A simplified proposed fragmentation pathway for **2,3-Dimethylphenyl isocyanate** in EI-MS.

Experimental Protocol for Electron Ionization Mass Spectrometry (EI-MS)

- Sample Introduction:
 - The liquid sample is introduced into the mass spectrometer, often via direct infusion or after separation by gas chromatography (GC-MS).
- Ionization:
 - In the ion source, the sample molecules are bombarded with high-energy electrons (typically 70 eV), causing them to ionize and form a molecular ion ($M^+\bullet$).
- Fragmentation:
 - The energetically unstable molecular ions fragment into smaller, charged species.
- Mass Analysis:
 - The ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight).

- Detection:
 - The separated ions are detected, and a mass spectrum is generated, plotting ion intensity versus m/z .

Conclusion

This technical guide has provided a detailed overview of the spectroscopic data for **2,3-Dimethylphenyl isocyanate**. The characteristic IR absorption of the isocyanate group and the fragmentation pattern in the mass spectrum are powerful tools for confirming the identity and structure of this compound. While experimental NMR data is not widely available, the predicted spectra offer a valuable reference for researchers. The provided experimental protocols serve as a practical guide for obtaining high-quality spectroscopic data. A thorough understanding and application of these spectroscopic techniques are essential for the successful use of **2,3-Dimethylphenyl isocyanate** in research and development.

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